

# Essential Guide to the Proper Disposal of R-138727

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## Compound of Interest

Compound Name: R-138727

Cat. No.: B028038

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This document provides crucial safety and logistical information for the proper disposal of **R-138727**, a key active metabolite of Prasugrel.[1][2] Adherence to these procedures is vital for ensuring laboratory safety and environmental compliance. This guide is intended for researchers, scientists, and drug development professionals actively engaged in laboratory settings.

## Chemical and Physical Properties of R-138727

A thorough understanding of the chemical and physical properties of **R-138727** is fundamental to safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C18H20FNO3S[3][4]
Molecular Weight	349.42 g/mol [3][4]
CAS Number	204204-73-9[3][4]
Appearance	Solid powder[4]
Solubility	Soluble in DMSO[4]
Storage Conditions	Short term (days to weeks): 0 - 4 °C, Dry, dark. Long term (months to years): -20 °C[4]

## Standard Laboratory Handling and Personal Protective Equipment (PPE)

When handling **R-138727**, standard laboratory procedures should be followed to minimize exposure risks.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear appropriate safety glasses with side shields or chemical goggles.
- **Hand Protection:** Wear compatible chemical-resistant gloves.
- **Skin and Body Protection:** A laboratory coat should be worn. Ensure that all skin is covered.
- **Respiratory Protection:** If handling fine powders or generating dust, a NIOSH-approved respirator is recommended.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

## Step-by-Step Disposal Protocol for R-138727

Specific disposal instructions for **R-138727** are not readily available. The following protocol is based on general best practices for the disposal of chemical waste and information derived from the Safety Data Sheet (SDS) of its parent compound, Prasugrel.

1. Waste Identification and Segregation:

- **Categorize Waste:** All materials contaminated with **R-138727**, including unused product, empty containers, and contaminated labware (e.g., pipette tips, vials), must be treated as chemical waste.
- **Segregate:** Do not mix **R-138727** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

2. Waste Collection and Storage:

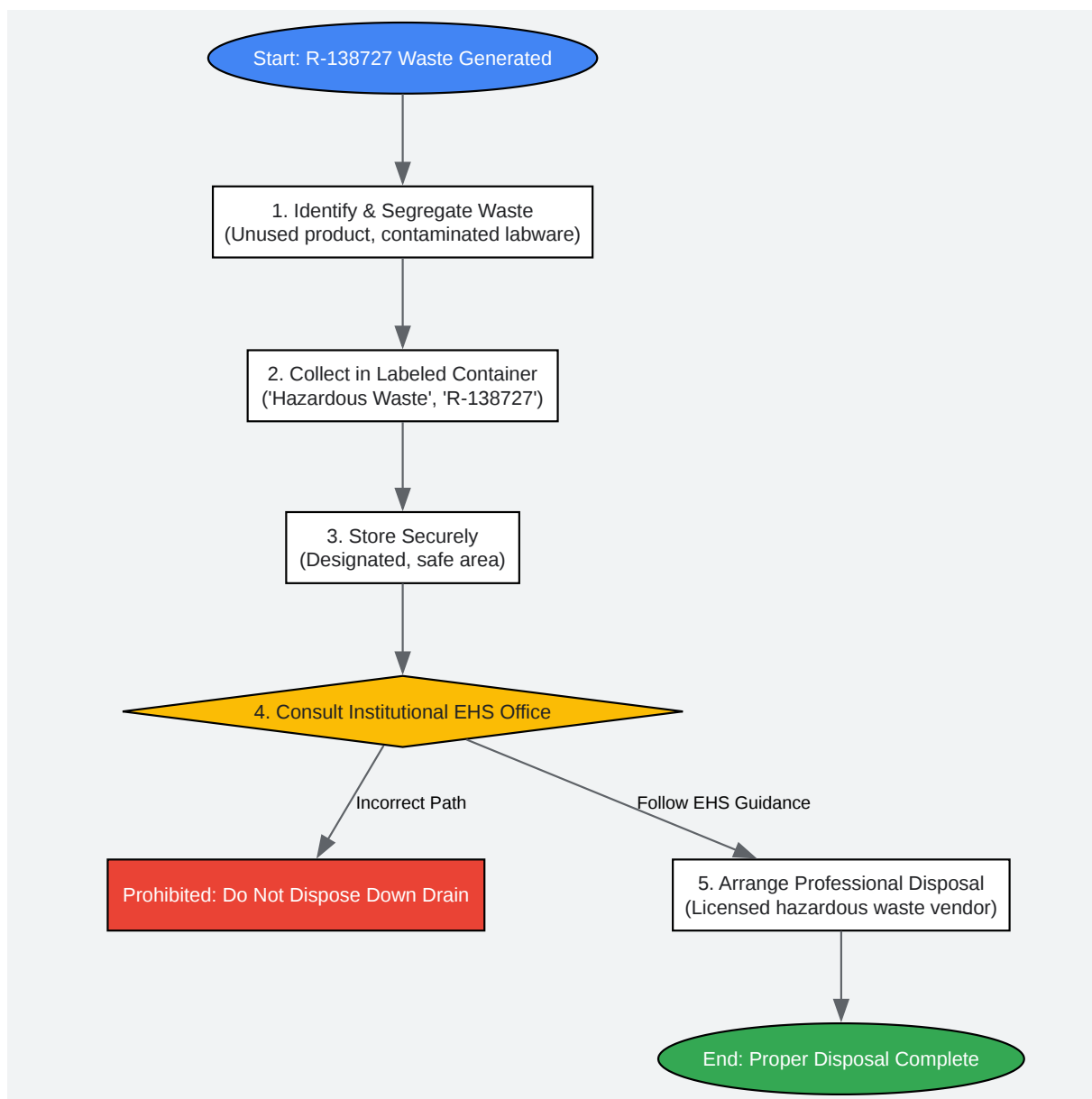
- **Container:** Use a designated, leak-proof, and clearly labeled waste container. The label should include "Hazardous Waste," the chemical name "**R-138727**," and the associated hazards.
- **Storage:** Store the waste container in a designated, secure area, away from incompatible materials.[\[5\]](#)

### 3. Disposal Procedure:

- **Consult EHS:** Your institution's EHS office is the primary resource for specific disposal regulations and procedures. They will provide guidance on the proper disposal route, which may include incineration or other specialized treatments.
- **Do Not Dispose Down the Drain:** Do not flush **R-138727** or its solutions into the sanitary sewer system.[\[6\]](#)
- **Professional Disposal:** Arrange for the collection and disposal of the chemical waste through a licensed hazardous waste disposal company, as coordinated by your EHS office.

## Visualization of R-138727 Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **R-138727**.



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Caption: A flowchart outlining the proper disposal procedure for **R-138727**.

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